

The Scientific Imperative: Why Spectroscopic Analysis of Amine Salts M

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Compound of Interest

Compound Name: *Pentan-2-amine hydrochloride*
CAS No.: 76716-21-7
Cat. No.: B3283456

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Pentan-2-amine hydrochloride ($C_5H_{14}ClN$) is valued for its role in constructing complex molecules where stereochemistry is key.^[1] Its identity, purity, and critical process parameters. Simple protonation of a primary amine to its hydrochloride salt induces profound changes in its electronic and vibrational properties. These changes are directly observable via NMR and IR spectroscopy, providing a definitive fingerprint for the salt form versus its free base or other isomers. Understanding these spectral shifts is not merely an academic exercise; it is a crucial quality control and characterization step in any synthetic workflow.

Foundational Principles of Spectroscopic Analysis

Infrared (IR) Spectroscopy: Probing Molecular Vibrations

IR spectroscopy measures the absorption of infrared radiation by a molecule, which excites specific vibrational modes (stretching, bending). The formation of an ammonium salt ($-NH_3^+$) from a primary amine ($-NH_2$) introduces new, highly characteristic vibrations.

- Primary Amine ($-NH_2$): Exhibits two distinct, sharp N-H stretching bands around $3400-3300\text{ cm}^{-1}$ (asymmetric and symmetric stretches) and an N-H bending vibration around $1650-1580\text{ cm}^{-1}$.^{[2][3]}
- Primary Ammonium Salt ($-NH_3^+$): The spectral signature changes dramatically. The N-H stretching appears as a very broad and strong envelope between $2800-3000\text{ cm}^{-1}$, often obscuring the C-H stretching bands that appear in the same region.^[4] This broadening is due to extensive hydrogen bonding in the solid state. Additionally, characteristic N-H bending vibrations for the ammonium group appear in the $1620-1500\text{ cm}^{-1}$ region.^[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Chemical Environment

NMR spectroscopy provides detailed information about the electronic environment of individual nuclei (1H and ^{13}C). The formation of a positively charged center is a significant electronic perturbation.

- Chemical Shift (δ): The positively charged nitrogen in the $-NH_3^+$ group is strongly electron-withdrawing. This effect deshields adjacent protons and shifts their signals to a higher frequency (downfield) in the NMR spectrum compared to the neutral free amine.^[6]
- Proton Exchange: The acidic protons on the nitrogen ($-NH_3^+$) are exchangeable. In the presence of deuterium oxide (D_2O), they will be replaced by deuterium. This phenomenon is a powerful diagnostic tool: adding a drop of D_2O to the NMR sample will cause the $-NH_3^+$ proton signal to disappear.^{[3][6]}

Spectroscopic Profile of Pentan-2-amine Hydrochloride

The structure of **pentan-2-amine hydrochloride** is $CH_3-CH(NH_3^+Cl^-)-CH_2-CH_2-CH_3$. Let's dissect its expected spectral features.

Infrared (IR) Spectrum Interpretation

The IR spectrum is dominated by the features of the ammonium salt and the alkyl backbone.

Wavenumber (cm ⁻¹)	Intensity	Vibrational Assignment	Rationale
~3200-2800	Strong, Very Broad	N-H ⁺ Stretching	Characteristic broad envelope for primary ammonium salt due to hydrogen bonding.[4]
~2960, 2870	Medium (on top of broad N-H ⁺)	C-H Stretching	Asymmetric and symmetric stretches of CH ₃ and CH ₂ groups.[4]
~2800-2000	Weak to Medium, Multiple	Overtone/Combination Bands	Common feature in highly polar salts.[4]
~1600-1570	Medium	Asymmetric N-H ⁺ Bending	Deformation vibration of the -NH ₃ ⁺
~1500	Medium	Symmetric N-H ⁺ Bending	"Umbrella" mode deformation of NH ₃ ⁺ group.
~1465	Medium	C-H Bending	Scissoring and bending modes of CH ₃ and CH ₂ groups.

¹H NMR Spectrum Interpretation

The ¹H NMR spectrum allows for the precise assignment of each proton in the molecule. The most significant feature is the downfield shift of the protons bearing the ammonium group (C2).

Proton Assignment	Chemical Shift (δ, ppm)	Integration	Multiplicity	Coupling To
H-e (-CH ₃)	~0.9	3H	Triplet (t)	H-d
H-a (-CH ₃)	~1.3	3H	Doublet (d)	H-b
H-d (-CH ₂)	~1.3-1.5	2H	Multiplet (m)	H-c, H-e
H-c (-CH ₂)	~1.6-1.8	2H	Multiplet (m)	H-b, H-d
H-b (-CH)	~3.1-3.3	1H	Multiplet (m)	H-a, H-c
-NH ₃ ⁺	Variable (e.g., ~8.0-8.5 in DMSO-d ₆)	3H	Broad Singlet (br s)	(Exchanges with D ₂ O)

Note: Chemical shifts are approximate and can vary based on solvent and concentration. DMSO-d₆ is often a good solvent choice for amine salts to observe proton signals. In D₂O, the -NH₃⁺ signal will disappear.

Caption: Proton assignments for ¹H NMR analysis of pentan-2-amine.

¹³C NMR Spectrum Interpretation

The ¹³C NMR spectrum will show five distinct signals for the five carbon atoms in the pentyl chain.

Carbon Assignment	Chemical Shift (δ, ppm)	Rationale
C5 (terminal -CH ₃)	~13-15	Standard terminal methyl carbon.
C1 (-CH ₃)	~18-22	Methyl group adjacent to the deshielded C2.
C4 (-CH ₂)	~18-22	Methylene group, less affected by the N-H ₃ ⁺ group.
C3 (-CH ₂)	~35-40	Methylene group deshielded by proximity to C2.
C2 (-CH)	~48-55	Most downfield alkyl carbon due to direct attachment to the electron-withdrawing -NH ₃ ⁺ group.[7]

The Power of Comparison: Distinguishing Structures

Spectroscopic data is most powerful when used comparatively. Here, we contrast **pentan-2-amine hydrochloride** with its free base and a structural

Pentan-2-amine Hydrochloride vs. Pentan-2-amine (Free Base)

This comparison is the most critical for confirming salt formation.

Feature	Pentan-2-amine Hydrochloride (-NH ₃ ⁺ Cl ⁻)	Pentan-2-amine (-NH ₂)	Spectroscopic Consequence
IR: N-H Stretch	Broad, strong band at ~3200-2800 cm ⁻¹	Two sharp, medium bands at ~3300-3400 cm ⁻¹ ^[2]	The disappearance of the two st amine peaks and the appearanc broad ammonium envelope is de proof of salt formation.
IR: N-H Bend	Two bands at ~1600 & ~1500 cm ⁻¹	One "scissoring" band at ~1600 cm ⁻¹ ^[3]	The presence of the second ben mode confirms the -NH ₃ ⁺ group
¹ H NMR: H-b	Deshielded, ~3.1-3.3 ppm	Less deshielded, ~2.7-2.9 ppm ^[6]	Significant downfield shift of the upon protonation.
¹ H NMR: N-H	Downfield, broad, ~8.0-8.5 ppm (in DMSO)	Upfield, broad, ~1.0-2.0 ppm (variable)	The N-H protons become more i shift significantly downfield.

```
graph LR
    Start([Analyze IR Spectrum<br/>(3500-2800 cm-1 region)]) --> Decision{Observe N-H Stretch?}
    Decision --> Result1([Two sharp peaks<br/>(~3350 cm-1)])
    Decision --> Result2([One very broad envelope<br/>(~3200-2800 cm-1)])
    Result1 --> ID1[Pentan-2-amine<br/>(Free Base)]
    Result2 --> ID2[Pentan-2-amine HCl<br/>(Salt Form)]
```

graph TD
 Start([Analyze IR Spectrum
(3500-2800 cm⁻¹ region)]) --> Decision{Observe N-H Stretch?}
 Decision --> Result1([Two sharp peaks
(~3350 cm⁻¹)])
 Decision --> Result2([One very broad envelope
(~3200-2800 cm⁻¹)])
 Result1 --> ID1[Pentan-2-amine
(Free Base)]
 Result2 --> ID2[Pentan-2-amine HCl
(Salt Form)]

Caption: Decision workflow for identifying amine salt vs. free base via IR spectroscopy.

Pentan-2-amine Hydrochloride vs. Pentan-1-amine Hydrochloride (Isomer)

NMR spectroscopy excels at distinguishing between structural isomers.

Feature	Pentan-2-amine Hydrochloride	Pentan-1-amine Hydrochloride	Spectroscopic Consequence
^1H NMR: α -Protons	One proton on a CH group (methine)	Two protons on a CH_2 group (methylene)	The integration of the most downfield alkyl signal will be 1H vs. 2H.
^1H NMR: Splitting	α -proton is a multiplet (split by 5 neighbors)	α -protons are a triplet (split by 2 neighbors)	The splitting pattern provides unambiguous confirmation of the substitution pattern.
^{13}C NMR: # Signals	5 unique carbon signals	5 unique carbon signals	Both show 5 signals, but their chemical shifts will differ, especially for C1 and C3.

Experimental Protocols

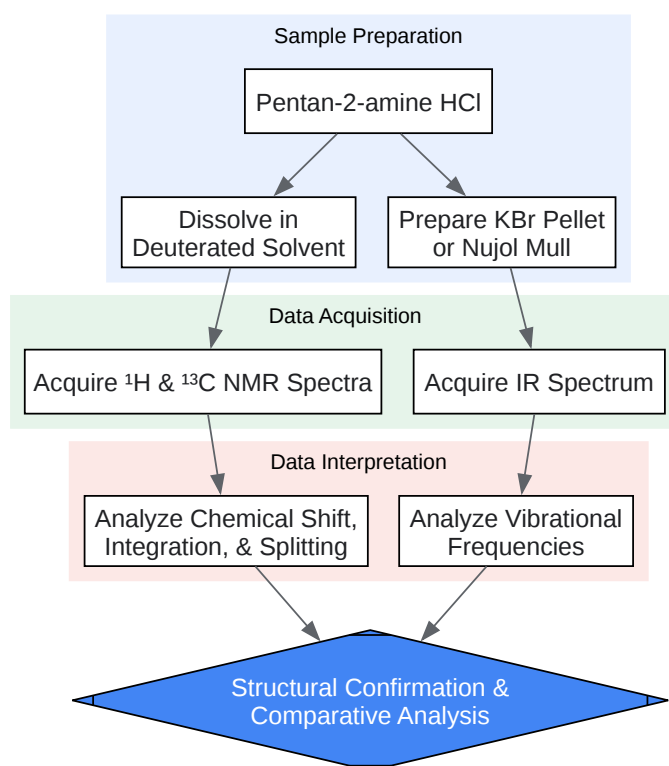
Adherence to standardized protocols ensures data reproducibility and integrity.

Protocol for NMR Sample Preparation and Analysis

- Sample Preparation: Accurately weigh 5-10 mg of **pentan-2-amine hydrochloride**.
- Solvent Selection: Dissolve the sample in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 to observe N-H protons, or D_2O for D-exchange), in a clean, dry NMR tube.
- Homogenization: Gently vortex the tube until the sample is fully dissolved.
- Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to optimize homogeneity.
 - Acquire a standard ^1H NMR spectrum (e.g., 16 scans).
 - Acquire a standard ^{13}C NMR spectrum (e.g., 1024 scans or more, depending on concentration).
- Data Processing: Fourier transform the raw data, phase the spectrum, and calibrate the chemical shift scale using the residual solvent peak as an internal reference (e.g., DMSO at 2.50 ppm). Integrate the ^1H signals.

Protocol for IR Sample Preparation and Analysis (Solid State)

- Sample Preparation (KBr Pellet):
 - Thoroughly grind 1-2 mg of **pentan-2-amine hydrochloride** with ~100 mg of dry, spectroscopic-grade potassium bromide (KBr) in an agate mortar.
 - Transfer the fine powder to a pellet press and apply pressure (as per manufacturer's instructions) to form a transparent or translucent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum (e.g., average of 32 scans) over the range of 4000-400 cm^{-1} .
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.



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Caption: A generalized workflow for the spectroscopic analysis of a chemical sample.

Conclusion

The spectroscopic analysis of **pentan-2-amine hydrochloride** is a clear illustration of fundamental chemical principles. The formation of the ammonium salt results in highly predictable and easily identifiable changes in both its IR and NMR spectra. In IR, the diagnostic feature is the replacement of the sharp, dual N-H stretching peaks of the free amine with a broad, intense N-H⁺ stretching envelope. In NMR, the key indicator is the significant downfield shift of the protons and carbons alpha to the ammonium center. By comparing these features against the free base and potential isomers, researchers can achieve unambiguous structural verification, ensuring the purity and quality of their chemical materials.

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